

tert-Butyl Acrylate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl acrylate*

Cat. No.: *B159482*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **tert-Butyl acrylate** (tBA). A versatile monomer, tBA is integral to the synthesis of a wide array of polymers with applications spanning from coatings and adhesives to advanced materials in drug development. This document summarizes its key quantitative data, outlines experimental protocols for property determination, and visualizes fundamental chemical processes involving this compound.

Physical Properties

tert-Butyl acrylate is a clear, colorless liquid. A summary of its key physical properties is presented in Table 1 for easy reference and comparison.

Table 1: Physical Properties of **tert-Butyl Acrylate**

Property	Value	Units	Conditions	Citations
Molecular Formula	C ₇ H ₁₂ O ₂	-	-	[1][2][3][4]
Molecular Weight	128.17	g/mol	-	[1][5]
Density	0.875 - 0.883	g/cm ³	at 20-25°C	[1][2][3][6]
Boiling Point	119 - 127	°C	at 1013 hPa	[1][2][3][6][7]
61 - 63	°C	at 60 mmHg	[8][9][10]	
Melting/Freezing Point	-69 to -70	°C	-	[2][3][6][8]
Flash Point	14 - 19	°C	Closed Cup	[2][3][7][11]
Refractive Index	1.4080 - 1.4120	-	at 20-25°C	[1][4][7][8]
Vapor Pressure	20	mbar (hPa)	at 23.4°C	[2][6]
Viscosity	0.90	mPa·s	at 20°C	[6]
Water Solubility	~2	g/L	at 20°C	[2]
Insoluble	-	-	[7][12]	
Solubility in Organics	Soluble	-	Ether, Alcohol	[12]
Polymer Tg	44 - 50	°C	-	

Chemical Properties

The chemical behavior of **tert-Butyl acrylate** is primarily dictated by its ester group and the acrylate's carbon-carbon double bond. This structure allows it to readily undergo polymerization and other addition reactions.

Table 2: Chemical Properties and Specifications of **tert-Butyl Acrylate**

Property	Value	Units	Citations
Purity (GC)	min. 98.0 - 99.0	%	[7]
Acid Value	max. 0.1	%	
Water Content	max. 0.04	%	
Inhibitor	10 - 20 ppm MEHQ	-	[4]

2.1 Reactivity and Polymerization

tert-Butyl acrylate is a monofunctional monomer known for the high reactivity characteristic of acrylates.[6] It readily forms homopolymers and can be copolymerized with a wide range of other monomers, including:

- (Meth)acrylic acid and its salts, amides, and esters
- Acrylonitrile
- Maleic acid esters
- Vinyl acetate
- Vinyl chloride
- Styrene
- Butadiene[13]

The bulky tert-butyl ester group provides significant hydrophobicity and steric hindrance, which imparts unique properties to the resulting polymers, such as increased hardness, chemical resistance, and weatherability.[6] This bulky group also protects the ester from alkaline hydrolysis.[6]

2.2 Stability and Storage

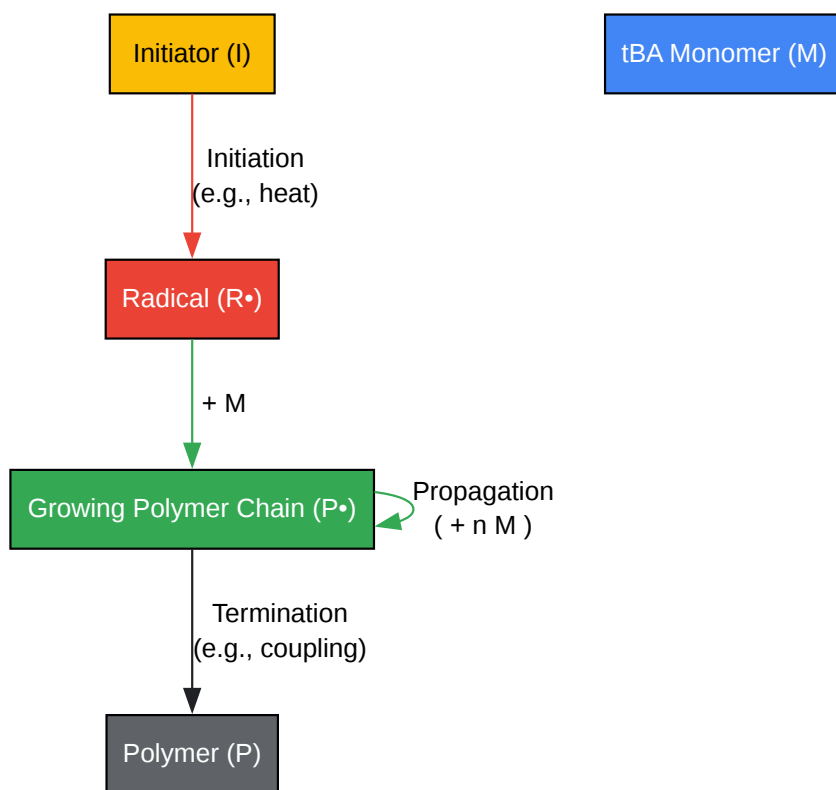
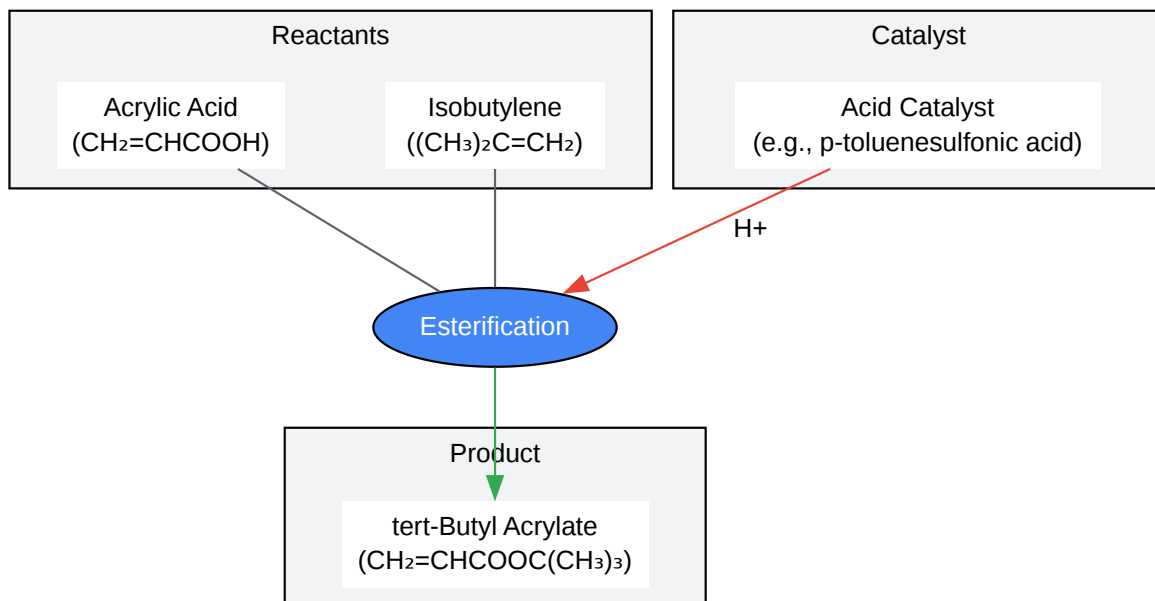
To prevent spontaneous polymerization, **tert-Butyl acrylate** is typically stabilized with an inhibitor, commonly hydroquinone monomethyl ether (MEHQ).[1][4] For the stabilizer to be

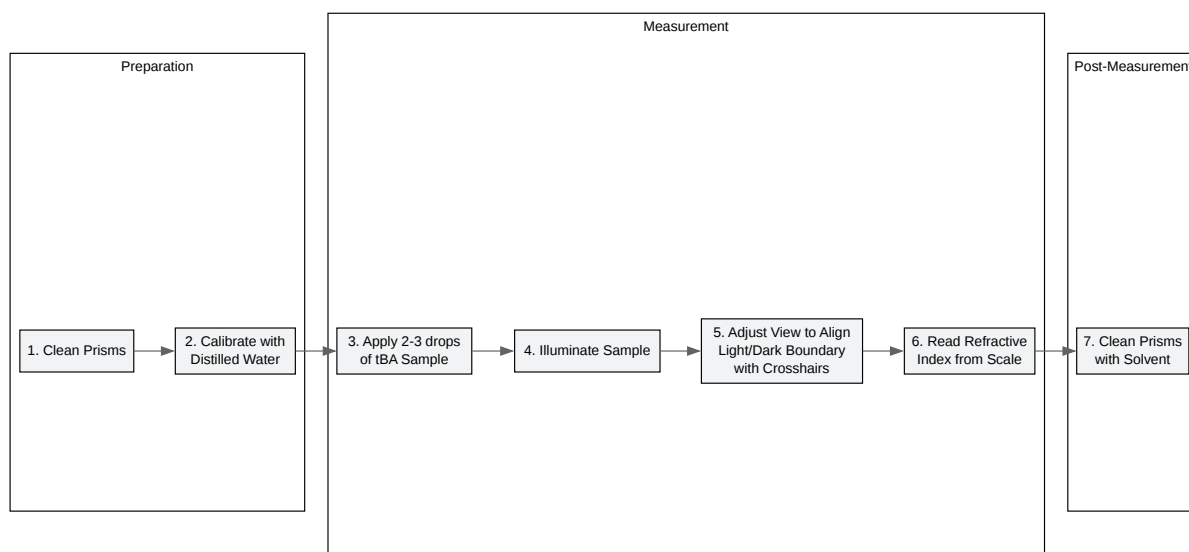
effective, the presence of dissolved oxygen is required. Therefore, tBA must be stored under air, never under an inert gas atmosphere. The recommended storage temperature should not exceed 35°C.

Synthesis and Polymerization Pathways

3.1 Synthesis of **tert-Butyl Acrylate**

A common industrial method for synthesizing **tert-Butyl acrylate** is the acid-catalyzed esterification of acrylic acid with isobutylene.[1][14] This reaction benefits from high atom economy.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. delltech.com [delltech.com]
- 2. photonics.com [photonics.com]
- 3. hinotek.com [hinotek.com]
- 4. ASTM D93 Flash Point Testing | Pentyl Labs [pentyllabs.com]
- 5. Abbe's Refractometer (Theory) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 6. store.astm.org [store.astm.org]
- 7. store.astm.org [store.astm.org]

- 8. Standard - Standard Test Method for Density or Relative Density of Pure Liquid Chemicals ASTM D3505 - Swedish Institute for Standards, SIS [sis.se]
- 9. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]
- 10. polymer.chem.cmu.edu [polymer.chem.cmu.edu]
- 11. ASTM D93 Flash Point Testing | Pentyl Labs [pentyllabs.com]
- 12. ASTM D93 - Flash Point Test - Situ Biosciences [situbiosciences.com]
- 13. kelid1.ir [kelid1.ir]
- 14. CN110950760B - A kind of technology of synthesizing tert-butyl acrylate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [tert-Butyl Acrylate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159482#tert-butyl-acrylate-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

